

Safeguarding Your Research: A Comprehensive Guide to Handling Cyclohexanone-d10

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Compound of Interest

Compound Name: *Cyclohexanone-d10*

Cat. No.: *B056445*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Cyclohexanone-d10**, including detailed operational and disposal plans. By adhering to these procedural steps, you can minimize risks and ensure the integrity of your research.

Cyclohexanone-d10 is the deuterated form of cyclohexanone, where all ten hydrogen atoms have been replaced with deuterium. While its chemical reactivity is largely identical to its non-deuterated counterpart, it is crucial to handle it with the same level of caution due to its potential hazards.^[1]

Essential Safety Information

Cyclohexanone-d10 is a flammable liquid and vapor that is harmful if swallowed, inhaled, or in contact with skin.^{[2][3]} It can cause serious eye damage and skin irritation.^{[2][3]} Therefore, strict adherence to safety protocols is mandatory.

Physical and Chemical Properties

A clear understanding of **Cyclohexanone-d10**'s properties is the first step toward safe handling.

Property	Value
Molecular Formula	C ₆ D ₁₀ O ^[1]
Molecular Weight	108.21 g/mol ^[1]
Boiling Point	155 °C (lit.) ^[4]
Melting Point	-47 °C (lit.) ^[4]
Flash Point	44 °C (111 °F) ^[3]
Density	1.044 g/mL at 25 °C
Appearance	Colorless liquid ^[3]
Odor	Mint-like ^[3]

Hazard Identification and Classification

Hazard Class	Category
Flammable Liquids	3 ^[2]
Acute Toxicity (Oral)	4 ^[2]
Acute Toxicity (Dermal)	4 ^[2]
Acute Toxicity (Inhalation)	4 ^[2]
Serious Eye Damage	1 ^[2]
Skin Irritation	2 ^[2]

Operational Plan: Step-by-Step Handling Procedures

This section provides a detailed workflow for handling **Cyclohexanone-d10** from receipt to disposal, ensuring safety at every stage.

1. Receiving and Storage

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents.[2][5]
- Keep the container tightly closed.[2][5] The storage area should be designated for flammable liquids.

2. Engineering Controls

- Always handle **Cyclohexanone-d10** in a properly functioning chemical fume hood to minimize inhalation exposure.[5]
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][6]

3. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Cyclohexanone-d10**:

- Eye and Face Protection: Wear chemical splash goggles that meet the ANSI Z.87.1 standard. A face shield should be worn over safety glasses if there is a risk of splashing or a highly exothermic reaction.[7]
- Hand Protection: Wear appropriate chemical-resistant gloves. Nitrile gloves provide good protection against ketones like cyclohexanone.[8] Always inspect gloves for any signs of degradation or punctures before use.
- Skin and Body Protection: A flame-resistant lab coat should be worn and fully buttoned.[7] Long pants and closed-toe shoes are required to cover all exposed skin.[7] For larger quantities or in case of a spill, a chemical-resistant apron or coveralls may be necessary.
- Respiratory Protection: If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.[5][7]

4. Handling and Use

- Ground and bond containers when transferring the material to prevent static discharge.[2][5]
- Use only non-sparking tools.[2]
- Avoid contact with eyes, skin, and clothing.[5]
- Wash hands thoroughly after handling.[5]

5. Spill Management

- In the event of a spill, evacuate the area immediately.
- Remove all sources of ignition.[5]
- Ventilate the area.
- For small spills, absorb the material with an inert absorbent such as vermiculite, sand, or earth.[5]
- Place the absorbed material into a suitable, sealed container for disposal.[5]
- Do not allow the spilled material to enter drains or waterways.[2]

Disposal Plan

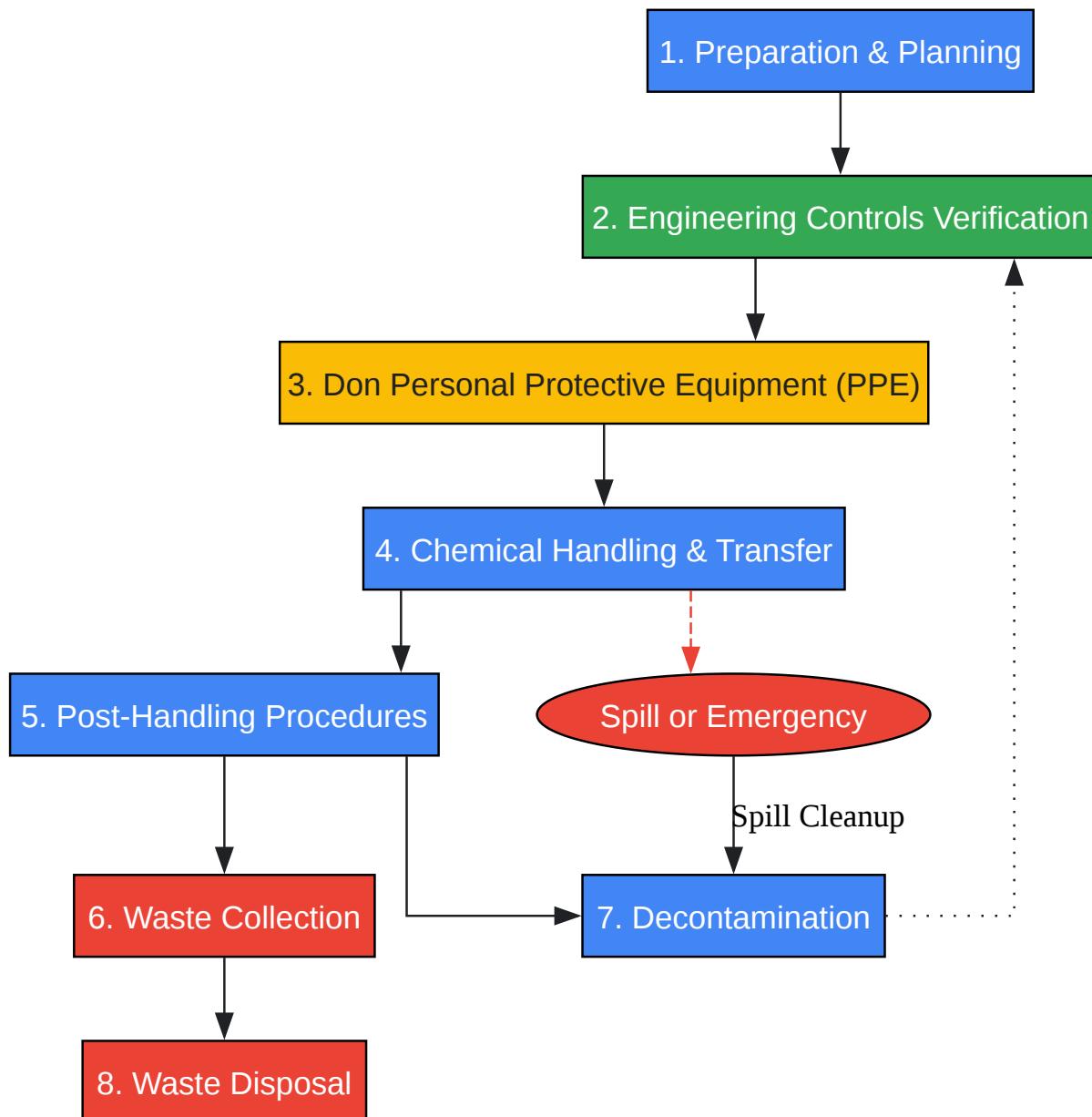
Proper disposal of **Cyclohexanone-d10** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste containing **Cyclohexanone-d10**, including contaminated absorbents and disposable PPE, in a clearly labeled, sealed, and chemically compatible container.
- Waste Disposal: Dispose of the chemical waste through a licensed professional waste disposal service.[2] This material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[2] Do not dispose of it down the drain.

- Contaminated Packaging: Dispose of the empty container as unused product unless it has been thoroughly cleaned and decontaminated.[2]

Workflow for Safe Handling of Cyclohexanone-d10

The following diagram illustrates the logical workflow for the safe handling of **Cyclohexanone-d10**.



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Caption: Logical workflow for the safe handling of **Cyclohexanone-d10**.

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